

Application Notes and Protocols for Fluo-3 AM Stock Solution Preparation

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Compound of Interest

Compound Name: Fluo 3-AM
CAS No.: 121714-22-5
Cat. No.: B056945

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fluo-3 acetoxymethyl (AM) ester is a widely utilized fluorescent indicator for the measurement of intracellular calcium concentration.^{[1][2][3]} As a membrane-permeant dye, Fluo-3 AM can be readily loaded into live cells, where it is cleaved by intracellular esterases to its active form, Fluo-3.^{[4][5]} Upon binding to calcium ions, Fluo-3 exhibits a significant increase in fluorescence intensity, allowing for the quantification of intracellular calcium levels.^{[2][5]} This protocol provides a detailed procedure for the preparation of a Fluo-3 AM stock solution in dimethyl sulfoxide (DMSO), a crucial first step for its application in cellular imaging and calcium flux assays.

Materials and Equipment

- Fluo-3 AM (powder form)
- Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)^{[4][6][7]}

- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- Fluo-3 AM: The toxicological properties of Fluo-3 AM have not been thoroughly investigated. Standard handling procedures for laboratory chemicals should be followed.
- DMSO: DMSO is a powerful solvent that can facilitate the absorption of other chemicals through the skin.^[8] It is crucial to wear appropriate gloves and avoid direct contact. Handle in a well-ventilated area.

Experimental Protocol: Preparation of Fluo-3 AM Stock Solution

This protocol outlines the steps to prepare a 1-10 mM stock solution of Fluo-3 AM in DMSO. A 1 mM or 5 mM stock solution is commonly used.^[4]^[7]

1. Reagent Preparation:

- Allow the vial of Fluo-3 AM powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation, which can hydrolyze the AM ester.^[7]

2. Calculation of DMSO Volume:

- Determine the desired concentration of the Fluo-3 AM stock solution (e.g., 1 mM, 5 mM, or 10 mM).
- The molecular weight of Fluo-3 AM is 1129.85 g/mol.^[1]^[4]
- Use the following formula to calculate the required volume of DMSO:
- $\text{Volume (L)} = (\text{Mass of Fluo-3 AM (g)}) / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$
- For example, to prepare a 1 mM stock solution from 1 mg of Fluo-3 AM:

- Volume (μL) = $(0.001 \text{ g} / 1129.85 \text{ g/mol} \times 0.001 \text{ mol/L}) \times 1,000,000 \text{ } \mu\text{L/L} \approx 885 \text{ } \mu\text{L}$. Some protocols suggest dissolving 1 mg of Fluo-3 AM in 135 μL of DMSO to obtain a 10 mM stock solution.[9]

3. Dissolving Fluo-3 AM:

- Carefully add the calculated volume of anhydrous DMSO to the vial containing the Fluo-3 AM powder.
- Vortex the solution thoroughly until the Fluo-3 AM is completely dissolved. Dissolution may be slow, so allow sufficient time.[7]

4. Aliquoting and Storage:

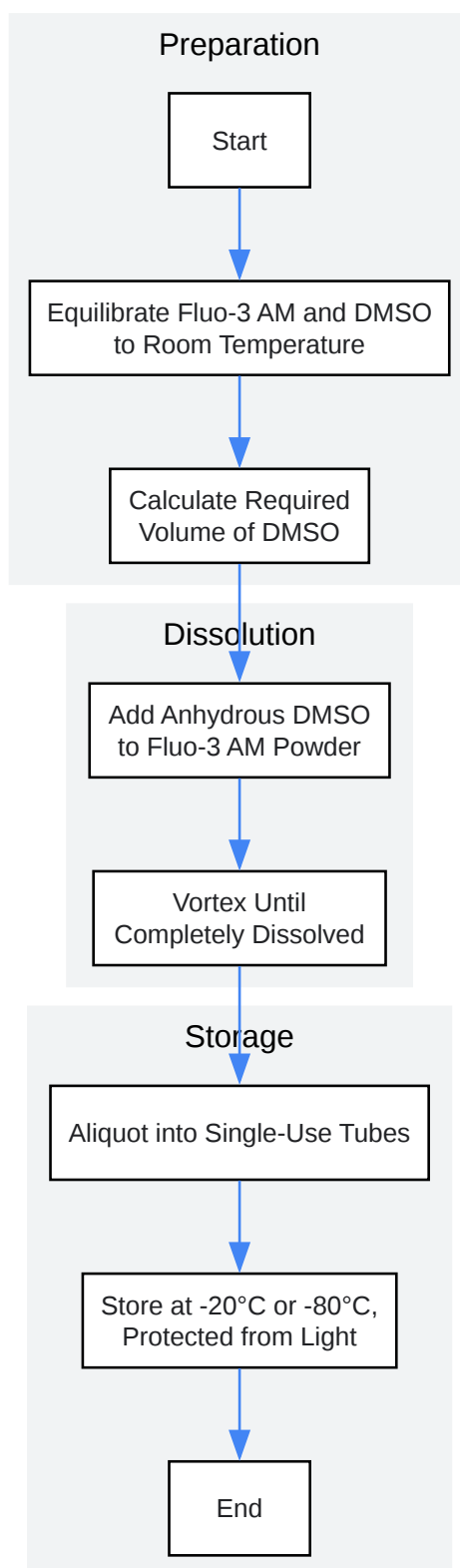
- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.[9]
- Store the aliquots at -20°C or -80°C , protected from light.[6][9] When stored properly, the DMSO stock solution is stable for several months.[7]

Quantitative Data Summary

Parameter	Value	Source(s)
Fluo-3 AM		
Molecular Weight	1129.85 g/mol	[1][4]
Form	Solid powder	[1]
Solubility	Soluble in DMSO	[1]
Stock Solution		
Solvent	Anhydrous, high-quality DMSO	[4][6][7]
Recommended Concentration	1-10 mM	[4][6][9]
Storage Conditions		
Temperature	-20°C or -80°C	[6][9][10]
Light Protection	Required	[6][9][10]
Stability (in solvent)	Up to 1 month at -20°C , up to 6 months at -80°C	[6][9]

Visualizations

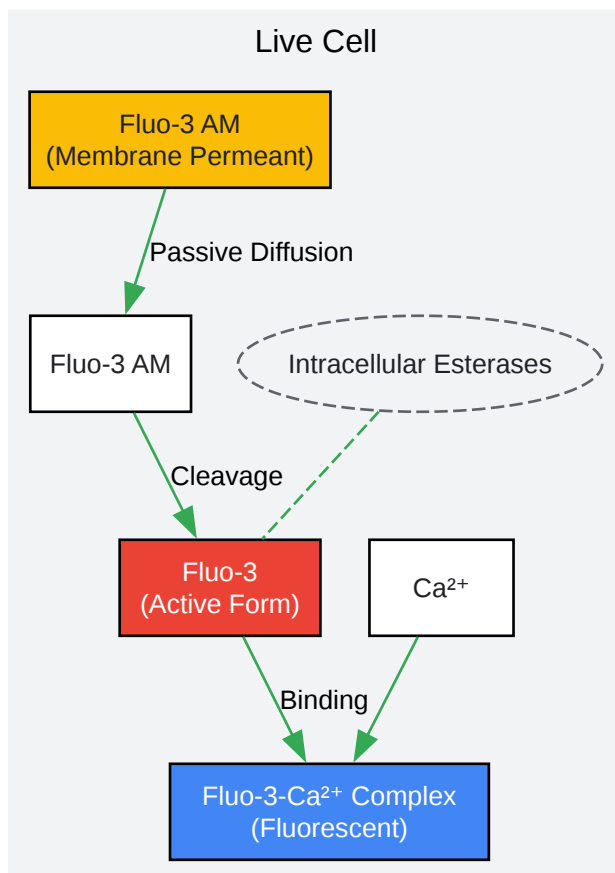
Experimental Workflow for Fluo-3 AM Stock Solution Preparation



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Caption: Workflow for preparing Fluo-3 AM stock solution.

Signaling Pathway of Intracellular Calcium Detection with Fluo-3 AM



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